

2-(Pyridine-4-sulfonyl)ethan-1-ol: Technical Guide to Synthesis & Application[1]

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Compound of Interest

Compound Name: 2-(Pyridine-4-sulfonyl)ethan-1-ol

Cat. No.: B13265863

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CAS: 376366-79-9 Formula: $C_7H_9NO_3S$ Molecular Weight: 187.22 g/mol Synonyms: 2-(pyridin-4-ylsulfonyl)ethanol; 4-(2-hydroxyethylsulfonyl)pyridine[1]

Executive Summary & Chemical Identity[1][2]

2-(Pyridine-4-sulfonyl)ethan-1-ol is a specialized heterocyclic building block primarily utilized in medicinal chemistry and chemical biology.[1] Its structural core—a pyridine ring linked via a sulfone to a hydroxyethyl chain—serves as a masked vinyl sulfone.

Unlike reactive vinyl sulfones which can degrade or react non-specifically during storage, this alcohol precursor is chemically stable. It can be activated "on-demand" (chemically or enzymatically) to generate 4-(vinylsulfonyl)pyridine, a potent Michael acceptor.[1] This property makes it indispensable for:

- Covalent Drug Discovery: Designing Targeted Covalent Inhibitors (TCIs) that react specifically with cysteine residues (e.g., Cys481 in BTK).
- Proteomics: Activity-Based Protein Profiling (ABPP) probes.
- Bioconjugation: Installing pyridine-based solubilizing linkers.[1]

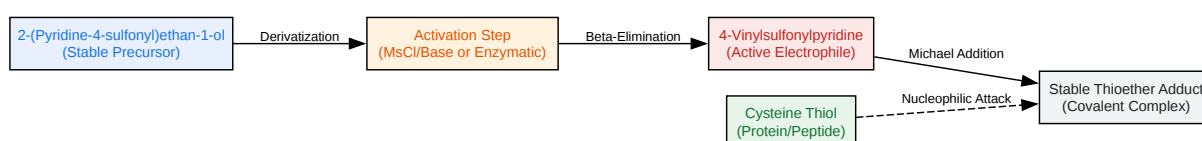
Mechanism of Action: The "Masked" Electrophile

The utility of this compound relies on a bio-orthogonal elimination reaction. The hydroxyethyl sulfone moiety is relatively inert to nucleophiles until it undergoes

-elimination.^[1]

Mechanistic Pathway^{[3][4][5][6][7]}

- Precursor State: The sulfone group () acidifies the -protons (adjacent to the sulfur).
- Activation: Derivatization of the hydroxyl group (e.g., to a mesylate, tosylate, or phosphate) creates a good leaving group.
- Elimination: Under basic conditions (or physiological pH for highly activated variants), the compound eliminates the leaving group to form the vinyl sulfone.
- Conjugation: The resulting vinyl sulfone is a soft electrophile that reacts rapidly with soft nucleophiles (thiols/cysteines) via 1,4-Michael addition.



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Figure 1: The activation pathway from stable alcohol precursor to reactive cysteine trap.^[1]

Synthesis Protocol

The synthesis of **2-(Pyridine-4-sulfonyl)ethan-1-ol** is a two-stage process: S-alkylation followed by oxidation.^[1]

Reagents & Materials[1][2][3][4][5][8]

- Precursor: 4-Mercaptopyridine (CAS 4556-23-4)
- Alkylating Agent: 2-Chloroethanol or Ethylene Oxide[1]
- Oxidant: Oxone® (Potassium peroxymonosulfate) or Hydrogen Peroxide () with catalytic Sodium Tungstate ().
- Solvents: Methanol (MeOH), Water, Dichloromethane (DCM).

Step-by-Step Methodology

Step 1: Synthesis of 2-(pyridin-4-ylthio)ethanol (Sulfide Intermediate)

- Dissolution: Dissolve 4-mercaptopyridine (10 mmol, 1.11 g) in MeOH (20 mL).
- Base Addition: Add Triethylamine (TEA) (12 mmol, 1.67 mL) to deprotonate the thiol. Stir for 10 min at Room Temperature (RT).
- Alkylation: Add 2-chloroethanol (12 mmol, 0.8 mL) dropwise.
- Reflux: Heat the mixture to reflux () for 4–6 hours. Monitor by TLC (System: 5% MeOH in DCM).
- Workup: Concentrate in vacuo. Redissolve residue in DCM, wash with saturated and brine. Dry over and concentrate.
 - Yield Expectation: 85–90% (Yellow oil/solid).

Step 2: Oxidation to Sulfone[1]

- Preparation: Dissolve the sulfide intermediate (5 mmol) in MeOH/Water (1:1, 20 mL).

- Oxidation: Add Oxone® (7.5 mmol, 4.6 g) in portions over 15 minutes at
.
 - Note: The reaction is exothermic.[2] Maintain temperature
.
- Reaction: Allow to warm to RT and stir for 3–12 hours.
- Quenching: Filter off the white precipitate (potassium salts). Concentrate the filtrate to remove MeOH.
- Extraction: Neutralize the aqueous residue with saturated
to pH 8. Extract exhaustively with EtOAc or DCM/iPrOH (3:1).
- Purification: Recrystallize from Ethanol/Hexane or purify via silica flash chromatography (0-10% MeOH in DCM).

Data Summary Table

Parameter	Value / Condition
Appearance	White to off-white crystalline solid
Melting Point	108–112 °C (Lit.[1][3] varies by purity)
Solubility	Soluble in DMSO, MeOH, DCM; Sparingly soluble in Water
Storage	2–8 °C, Hygroscopic (Store under Nitrogen)

Experimental Applications

A. Proteomic Profiling (ABPP)

This compound is used to map "ligandable" cysteines.

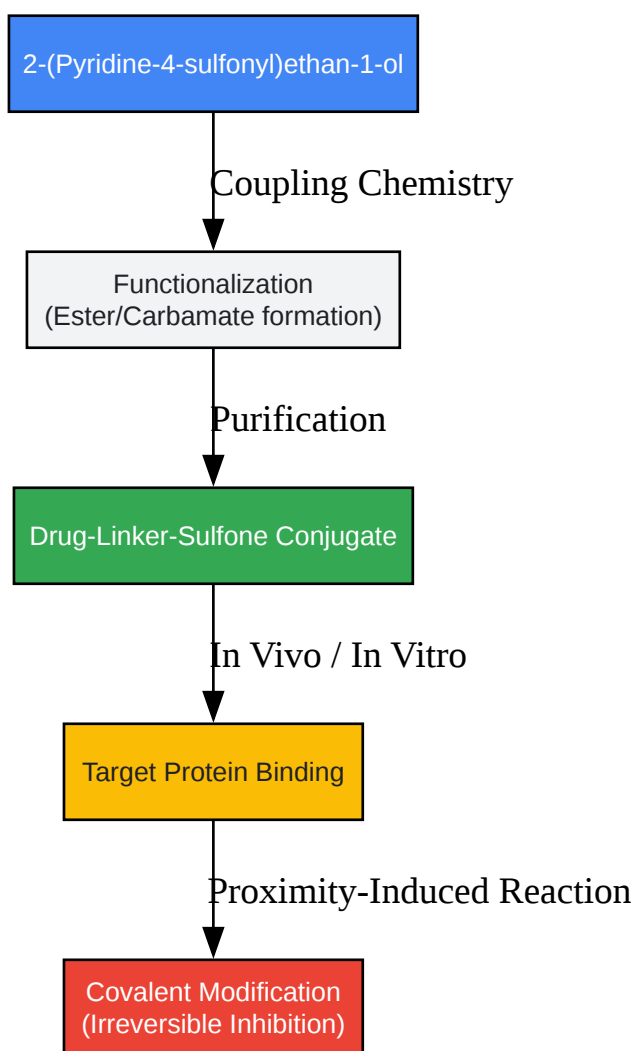
- Protocol: The alcohol is converted to an alkyne-tagged vinyl sulfone probe.[1]

- Workflow:
 - Incubate proteome with probe.[\[4\]](#)
 - Perform "Click Chemistry" (CuAAC) with Azide-Biotin.[\[1\]](#)
 - Enrich labeled proteins on Streptavidin beads.
 - Digest and analyze via LC-MS/MS.[\[1\]](#)[\[5\]](#)

B. Late-Stage Functionalization

The hydroxyl group allows this sulfone to be attached to diverse scaffolds (drugs, fluorophores).

- Coupling: React with carboxylic acids using EDC/NHS to form esters, or with isocyanates to form carbamates.
- Result: The sulfone moiety remains intact, ready to act as a covalent "warhead" upon metabolic or chemical activation.



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Figure 2: Workflow for incorporating the sulfone warhead into drug scaffolds.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Incompatibility: Strong reducing agents, strong bases (induces premature elimination).
- PPE: Wear nitrile gloves and safety glasses.[1] Handle in a fume hood, especially during the alkylation step involving 2-chloroethanol (highly toxic).

References

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 - URL:[[Link](#)]
- Compound Data & Properties
 - Title: "**2-(Pyridine-4-sulfonyl)ethan-1-ol** Product Page"
 - Source: Sigma-Aldrich[1][5][6]

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Sources

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- To cite this document: BenchChem. [2-(Pyridine-4-sulfonyl)ethan-1-ol: Technical Guide to Synthesis & Application[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13265863/docs#2-pyridine-4-sulfonyl-ethan-1-ol-technical-guide-to-synthesis-application-1\]](https://www.benchchem.com/product/b13265863/docs#2-pyridine-4-sulfonyl-ethan-1-ol-technical-guide-to-synthesis-application-1)

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